

Methyl 3-aminopyridine-4-carboxylate CAS number 55279-30-6

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Compound of Interest

Compound Name: Methyl 3-aminopyridine-4-carboxylate

Cat. No.: B145495

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Methyl 3-aminopyridine-4-carboxylate: A Technical Guide

CAS Number: 55279-30-6

This technical guide provides a comprehensive overview of **Methyl 3-aminopyridine-4-carboxylate**, a pyridine derivative of interest to researchers and professionals in drug discovery and chemical synthesis. This document collates available physicochemical data, safety information, and representative synthetic approaches, while also highlighting areas where public domain data is limited.

Physicochemical and Spectroscopic Data

Methyl 3-aminopyridine-4-carboxylate is a solid, pale yellow to yellow powder at room temperature.^[1] A summary of its key physicochemical properties is presented below.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	55279-30-6	[1] [2]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1] [2] [3]
Molecular Weight	152.15 g/mol	[2] [3]
Appearance	Pale yellow to yellow powder	[1]
Melting Point	79.0 - 88.0 °C	[1]
Boiling Point	Data not available	
Solubility	Data not available	
InChI Key	XLQIGLBALJNHKR- UHFFFAOYSA-N	[1] [3]
SMILES	COC(=O)C1=C(N)C=NC=C1	[1] [3]

Spectroscopic Data

As of the latest search, detailed experimental spectroscopic data, including ¹H NMR, ¹³C NMR, and mass spectrometry for **Methyl 3-aminopyridine-4-carboxylate** (CAS 55279-30-6), are not readily available in the public domain. Commercial suppliers note that analytical data for this specific product is not routinely collected.[\[4\]](#) For researchers requiring definitive structural confirmation, independent analytical characterization is recommended.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Methyl 3-aminopyridine-4-carboxylate** is not available in the cited literature, a common strategy for the synthesis of related aminopyridine esters involves the manipulation of functional groups on the pyridine ring. A representative protocol for a closely related isomer, Methyl 4-aminonicotinate, involves the deprotection of a Boc-protected amine. This can serve as a conceptual starting point for a synthetic strategy.

Representative Experimental Protocol: Synthesis of Methyl 4-aminonicotinate

This protocol describes the removal of a tert-butoxycarbonyl (Boc) protecting group to yield the free amine.

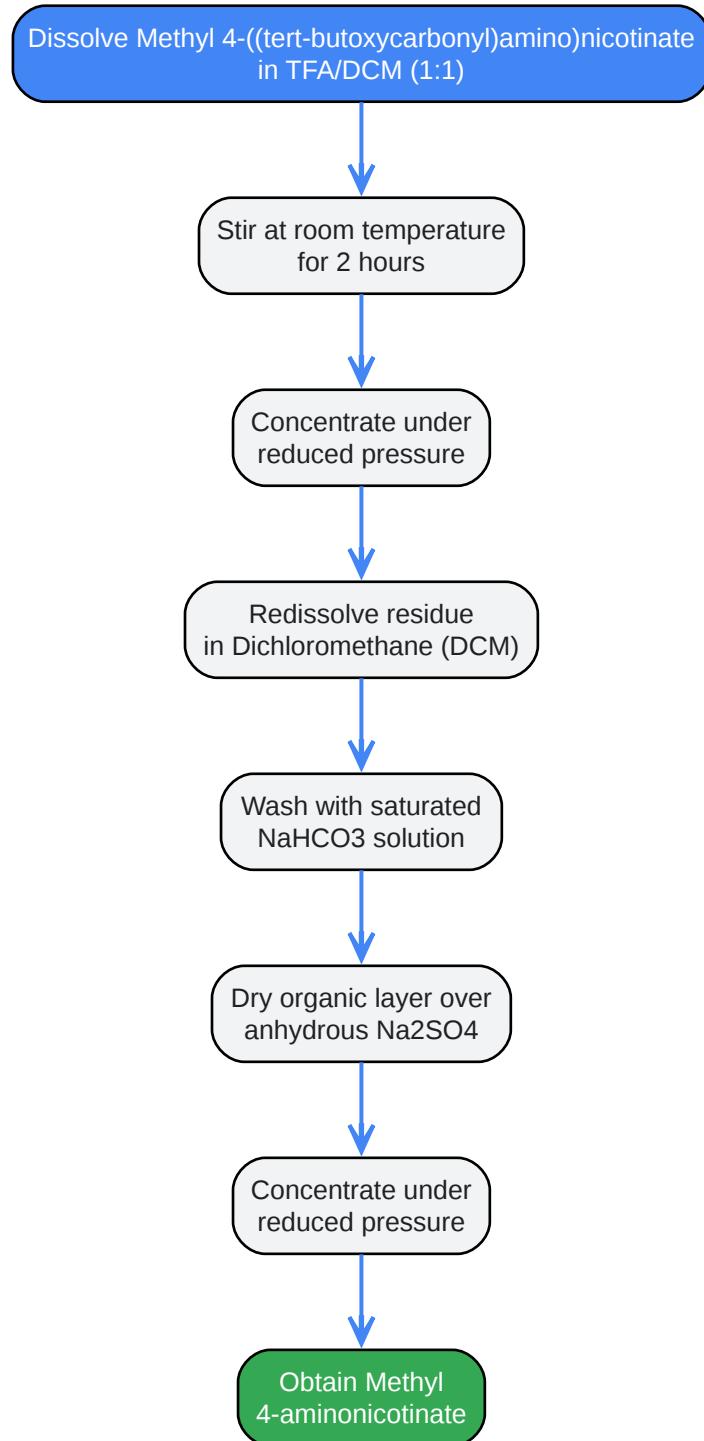
Materials:

- Methyl 4-((tert-butoxycarbonyl)amino)nicotinate
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

- Methyl 4-((tert-butoxycarbonyl)amino)nicotinate (1.0 eq) is dissolved in a 1:1 (v/v) mixture of trifluoroacetic acid and dichloromethane.
- The reaction mixture is stirred at room temperature for 2 hours.
- Reaction completion is monitored by an appropriate method (e.g., TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The resulting residue is redissolved in dichloromethane.
- The organic solution is washed with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- The organic layer is then dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the final product, Methyl 4-aminonicotinate.[\[5\]](#)

Diagram 1: Representative Synthesis Workflow



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Caption: A representative workflow for the synthesis of an aminopyridine ester.

Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activity or the involvement in any signaling pathways of **Methyl 3-aminopyridine-4-carboxylate**.

However, the aminopyridine scaffold is a well-known pharmacophore present in numerous biologically active compounds. Derivatives of aminopyridine have been investigated for a wide range of therapeutic applications, including their use as antibacterial, antifungal, and anticancer agents.^{[6][7]} For example, some aminopyridine-peptide conjugates have been studied for the treatment of neurodegenerative disorders.^[8] The biological role of **Methyl 3-aminopyridine-4-carboxylate** remains an area for future research.

Safety and Handling

Methyl 3-aminopyridine-4-carboxylate is classified as harmful if swallowed and may cause skin and serious eye irritation.^[5] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this compound.^[5] Work should be conducted in a well-ventilated area to avoid inhalation of dust or fumes.^[5]

Table 2: GHS Hazard Information

Hazard Class	Code	Description
Acute toxicity, oral	H302	Harmful if swallowed
Skin corrosion/irritation	H315	Causes skin irritation
Serious eye damage/eye irritation	H319	Causes serious eye irritation
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation

Source:^[5]

Storage: For long-term storage, it is recommended to keep the compound at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.^[9] The container should be kept tightly closed in a dry and well-ventilated place.^[10]

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